

safe handling and storage procedures for (2-Amino-5-bromophenyl)methanol

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Compound of Interest

Compound Name:	(2-Amino-5-bromophenyl)methanol
Cat. No.:	B151039

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An In-depth Technical Guide to the Safe Handling and Storage of **(2-Amino-5-bromophenyl)methanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling protocols, and storage procedures for **(2-Amino-5-bromophenyl)methanol** (CAS No: 20712-12-3). The information is intended to minimize risks and ensure the safety of laboratory personnel.

Chemical and Physical Properties

(2-Amino-5-bromophenyl)methanol is a chemical compound used in organic synthesis.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **(2-Amino-5-bromophenyl)methanol**

Property	Value
Molecular Formula	C ₇ H ₈ BrNO[2][3][4]
Molecular Weight	202.05 g/mol [2][3]
Appearance	Light brown to brown solid[2]
Purity	≥98%[2][5][6]
Melting Point	112-113°C[2]
CAS Number	20712-12-3[3][4][5]

Hazard Identification and Safety Information

This compound is classified as harmful and an irritant.[2] Appropriate precautions must be taken to avoid exposure.

Table 2: Hazard and Precautionary Statements

Category	Code	Statement
GHS Pictogram	GHS07	 alt text
Signal Word	Warning[5]	
Hazard Statements	H302	Harmful if swallowed.[5]
H315	Causes skin irritation.[2]	
H319	Causes serious eye irritation. [2]	
H335	May cause respiratory irritation.[2]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]	

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **(2-Amino-5-bromophenyl)methanol**.

Engineering Controls

- Ventilation: Use only in a chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety glasses or goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact.
- Body Protection: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.

General Hygiene Practices

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in laboratory areas.

Accidental Release Measures

- Spill Cleanup: In case of a spill, vacate the area and ensure adequate ventilation. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Fire Fighting: Use dry powder, carbon dioxide, or chemical foam to extinguish fires. Firefighters should wear a self-contained breathing apparatus and full protective gear.

First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

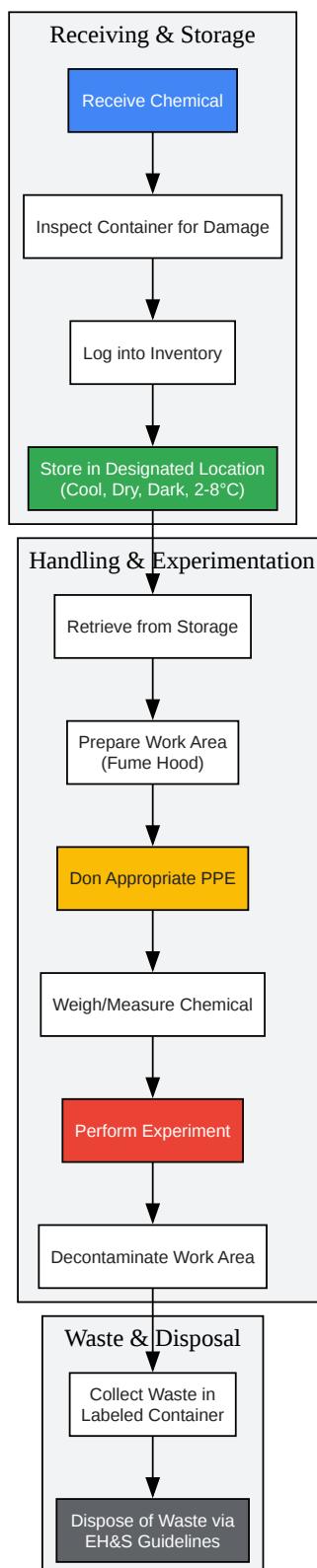
Storage Procedures

Proper storage is crucial to maintain the stability and integrity of **(2-Amino-5-bromophenyl)methanol**.

- General Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Temperature: Keep refrigerated at 2-8°C for long-term storage.[\[5\]](#)
- Light and Air Sensitivity: The compound is light-sensitive.[\[2\]](#) Store in a dark place.[\[5\]](#) It is recommended to store under an inert atmosphere, such as Argon.[\[2\]](#)
- Container: Keep the container sealed in a dry place.

Logical Workflow for Safe Chemical Handling

The following diagram illustrates the logical workflow for the safe handling of **(2-Amino-5-bromophenyl)methanol** from receipt to disposal.



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Caption: Logical workflow for the safe handling of laboratory chemicals.

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